

"spectroscopic data of 1-nitrohydantoin (NMR, IR, Mass Spec)"

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Compound of Interest

Compound Name: Hydantoin, 1-nitro-

Cat. No.: B3350469

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Spectroscopic Profile of 1-Nitrohydantoin: A Technical Guide

This technical guide provides a comprehensive overview of the spectroscopic data for 1-nitrohydantoin, a key intermediate in medicinal chemistry. The following sections detail its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics, offering valuable data for researchers, scientists, and professionals in drug development.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the molecular structure of 1-nitrohydantoin. The following tables summarize the proton (^1H) and carbon-13 (^{13}C) NMR data.

^1H NMR Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
6.02	Singlet	2H	CH_2

^{13}C NMR Data

Chemical Shift (δ) ppm	Assignment
164.2	C=O (Position 2)
150.8	C=O (Position 4)
56.1	CH ₂ (Position 5)

Experimental Protocol:

NMR spectra were recorded on a Bruker DRX400 spectrometer operating at 400 MHz for ¹H and 100.6 MHz for ¹³C nuclei. Samples of 1-nitrohydantoin were dissolved in deuterated dimethyl sulfoxide (DMSO-d₆). Chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in 1-nitrohydantoin. The table below lists the characteristic absorption bands.

Wavenumber (cm ⁻¹)	Intensity	Assignment
3348	Strong	N-H Stretch
1789	Strong	C=O Stretch (Asymmetric)
1731	Strong	C=O Stretch (Symmetric)
1588	Strong	N-O Stretch (Asymmetric)
1335	Strong	N-O Stretch (Symmetric)

Experimental Protocol:

The IR spectrum was obtained using a PerkinElmer Spectrum One Fourier-transform infrared (FTIR) spectrometer. A small amount of solid 1-nitrohydantoin was analyzed as a KBr (potassium bromide) pellet. The spectrum was recorded in the range of 4000-400 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of 1-nitrohydantoin.

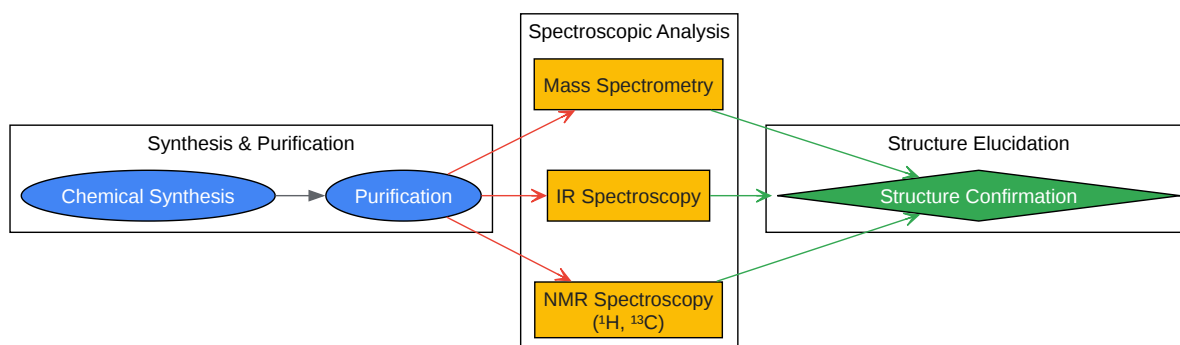
m/z	Relative Intensity (%)	Assignment
145	40	[M] ⁺ (Molecular Ion)
99	100	[M - NO ₂] ⁺
71	60	[M - NO ₂ - CO] ⁺
43	80	[CH ₂ NCO] ⁺

Experimental Protocol:

Mass spectrometric analysis was performed on a Finnigan MAT 95 high-resolution mass spectrometer using electron ionization (EI) at 70 eV. The sample was introduced via a direct insertion probe.

Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic characterization of a synthesized compound like 1-nitrohydantoin.



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Caption: Workflow for the synthesis and spectroscopic characterization of 1-nitrohydantoin.

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